Spectroscopic Profile of 5-Bromo-2-chlorobenzoyl Chloride: A Technical Guide

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Compound of Interest

Compound Name:	*5-Bromo-2-chlorobenzoyl chloride*
CAS No.:	*21900-52-7*
Cat. No.:	*B1272329*

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for **5-Bromo-2-chlorobenzoyl chloride** (CAS No. 21900-52-7), a key intermediate in the synthesis of pharmaceuticals and other complex organic molecules. Due to the limited availability of publicly accessible experimental spectra, this document integrates verified mass spectrometry data with expertly predicted Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopic data. The guide is designed for researchers, chemists, and quality control professionals, offering a detailed interpretation of the spectral features to facilitate the identification and characterization of this compound. Methodologies for data acquisition are also presented to ensure alignment with best practices in analytical chemistry.

Introduction

5-Bromo-2-chlorobenzoyl chloride is a disubstituted benzoyl chloride derivative with the molecular formula $C_7H_3BrCl_2O$.[1][2] Its trifunctional nature—featuring an acyl chloride, a bromo group, and a chloro group on the aromatic ring—makes it a versatile reagent in organic synthesis. The precise characterization of such molecules is paramount for ensuring the purity

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of intermediates and the integrity of final products. Spectroscopic techniques such as Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR), and Infrared (IR) spectroscopy are fundamental tools for this purpose. This guide synthesizes available data and predictive analysis to serve as a benchmark reference for this compound.

Mass Spectrometry (MS)

Mass spectrometry provides critical information regarding the molecular weight and elemental composition of a compound through ionization and fragmentation analysis. For **5-Bromo-2-chlorobenzoyl chloride**, the presence of two different halogen atoms, bromine (isotopes ^{79}Br and ^{81}Br) and chlorine (isotopes ^{35}Cl and ^{37}Cl), results in a highly characteristic and complex isotopic pattern for the molecular ion and any fragments containing these atoms.

Electron Ionization Mass Spectrum (EI-MS) Data

Data available from the NIST Mass Spectrometry Data Center indicates key fragments for **5-Bromo-2-chlorobenzoyl chloride**.[3]

Property	Value	Source
Molecular Formula	$C_7H_3BrCl_2O$	[1]
Molecular Weight	253.90 g/mol	[1]
Exact Mass	251.87443 Da	[1]
Key Fragments (m/z)	217, 219	[3]

Interpretation of Key Fragments and Isotopic Pattern

The most abundant fragments observed at m/z 217 and 219 correspond to the loss of a chlorine radical from the acyl chloride group ($[M-Cl]^+$).[3] This fragmentation is a common pathway for benzoyl chlorides.[4]

- $[M-Cl]^+$ Fragment (The Benzoyl Cation): The primary cleavage event is the loss of the chlorine atom from the carbonyl group, forming the 5-bromo-2-chlorobenzoyl cation.
    - The fragment containing ^{79}Br and ^{35}Cl has a mass of approximately 217 Da.

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- The fragment containing ^{81}Br and ^{35}Cl has a mass of approximately 219 Da.
- The fragment containing ^{79}Br and ^{37}Cl also has a mass of approximately 219 Da.
- The fragment containing ^{81}Br and ^{37}Cl has a mass of approximately 221 Da.

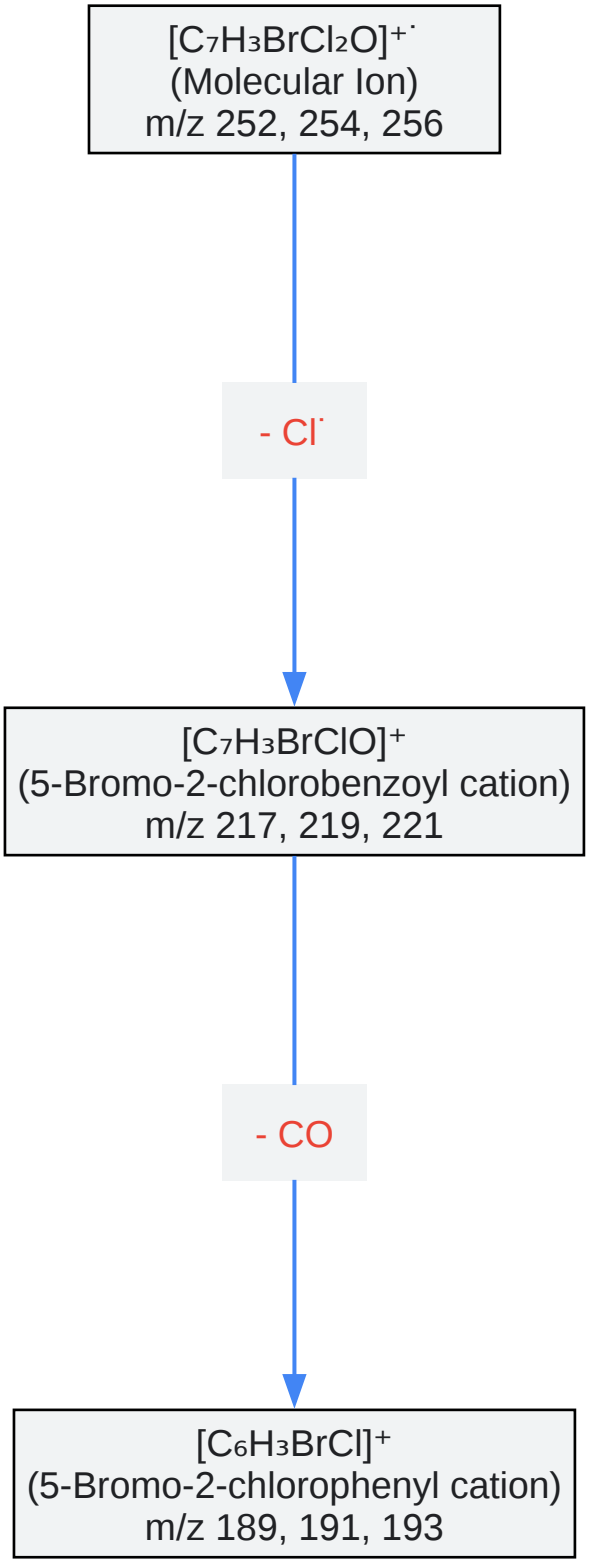
The observed top peaks at m/z 217 and 219 are consistent with the natural isotopic abundances of bromine (^{79}Br: ~50.7%, ^{81}Br: ~49.3%) and chlorine (^{35}Cl: ~75.8%, ^{37}Cl: ~24.2%), which dictate the relative intensities of these peaks.[3]

- Further Fragmentation: This initial benzoyl cation (m/z 217/219) can subsequently lose a molecule of carbon monoxide (CO), a characteristic fragmentation of benzoyl cations, to yield the 5-bromo-2-chlorophenyl cation at m/z 189/191/193.[4]

Proposed Fragmentation Pathway

The logical flow of fragmentation under electron ionization is visualized below.

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Caption: Proposed EI-MS fragmentation pathway for **5-Bromo-2-chlorobenzoyl chloride**.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

In the absence of experimentally acquired spectra, the following ^{1}H and ^{13}C NMR data are predicted based on established substituent effects on the benzene ring and data from analogous compounds.[5] The electron-withdrawing and anisotropic effects of the chloro, bromo, and acyl chloride groups dictate the chemical shifts.

Predicted ^{1}H NMR Spectroscopic Data

Solvent: $CDCl_3$, Reference: TMS (δ = 0.00 ppm)

Proton	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)	Rationale
H-3	7.45 - 7.55	Doublet (d)	J = 8.5 - 9.0	Ortho-coupled to H-4. Deshielded by adjacent chloro group.
H-4	7.70 - 7.80	Doublet of Doublets (dd)	J = 8.5 - 9.0, 2.0 - 2.5	Ortho-coupled to H-3 and meta-coupled to H-6.
H-6	8.05 - 8.15	Doublet (d)	J = 2.0 - 2.5	Meta-coupled to H-4. Deshielded by ortho acyl chloride group.

Predicted ^{13}C NMR Spectroscopic Data

Solvent: $CDCl_3$, Reference: $CDCl_3$ (δ = 77.16 ppm)

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Carbon	Predicted Chemical Shift (δ, ppm)	Rationale
C=O	166 - 169	Typical range for an acyl chloride carbonyl carbon.
C-1	134 - 137	Carbon bearing the acyl chloride group; deshielded.
C-2	138 - 141	Carbon bearing the chlorine atom; highly deshielded.
C-3	132 - 135	Aromatic CH.
C-4	136 - 139	Aromatic CH, deshielded by para bromo group.
C-5	123 - 126	Carbon bearing the bromine atom.
C-6	130 - 133	Aromatic CH.

Infrared (IR) Spectroscopy

The IR spectrum provides information about the functional groups present in a molecule. The predicted data for **5-Bromo-2-chlorobenzoyl chloride** is based on characteristic frequencies for acyl chlorides and substituted aromatic compounds.[6] For comparison, the spectrum of its precursor, 5-bromo-2-chlorobenzoic acid, would show a very broad O-H stretch from ~3300-2500 cm^{-1} and a carbonyl (C=O) stretch around 1700 cm^{-1}, both of which are absent in the final acyl chloride.[7]

Predicted Characteristic IR Absorption Bands

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Wavenumber (cm^{-1})	Intensity	Assignment
3100 - 3000	Medium-Weak	Aromatic C-H Stretch
1785 - 1770	Strong, Sharp	C=O Stretch (Acyl Chloride)
~1580, ~1470	Medium-Strong	Aromatic C=C Ring Stretch
850 - 750	Strong	C-Cl Stretch (Aromatic)
750 - 550	Strong	C-Cl Stretch (Acyl Chloride)
680 - 500	Medium-Strong	C-Br Stretch

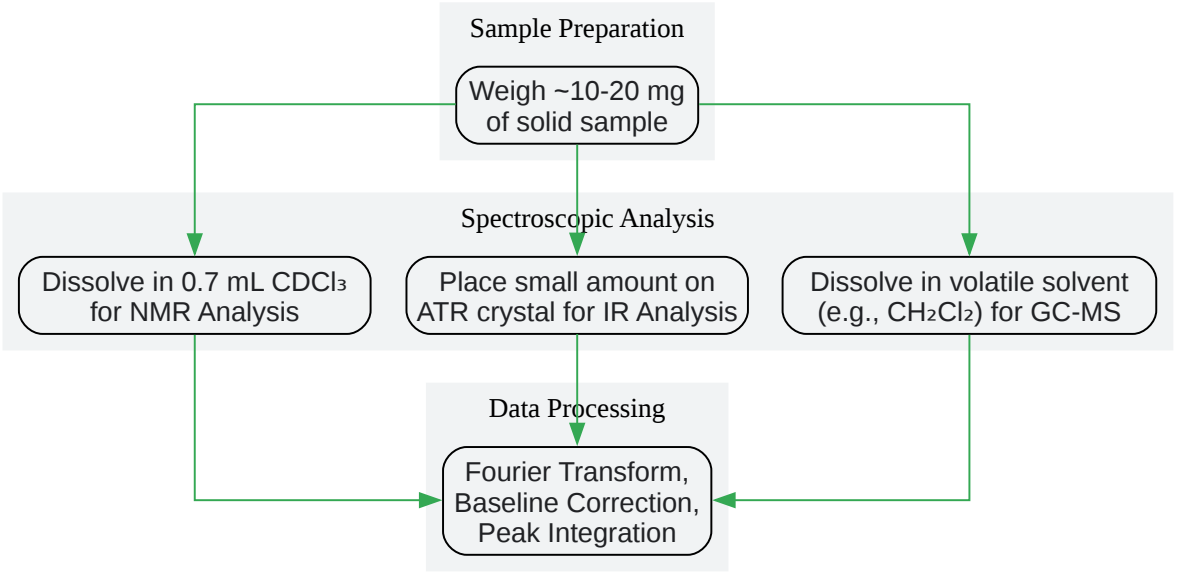
The most diagnostic peak is the very strong and sharp carbonyl absorption at a high wavenumber (>1770 cm^{-1}), which is a hallmark of an acyl chloride functional group.[6]

Experimental Protocols

To ensure the generation of high-quality, reproducible data, the following standardized protocols are recommended.

General Experimental Workflow

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